

# A Cross-Validation of Solar Neutrino Detection: The SAGE and GALLEX Experiments

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## Compound of Interest

Compound Name: Gallium-71

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A pivotal chapter in the history of particle astrophysics was the resolution of the solar neutrino problem—the significant discrepancy between the predicted and observed flux of neutrinos from the Sun. Two key experiments that played a crucial role in this endeavor were the Soviet-American Gallium Experiment (SAGE) and the GALLEX experiment. Both employed a radiochemical technique centered on the detection of neutrinos via their interaction with gallium, providing crucial data on low-energy solar neutrinos and ultimately supporting the theory of neutrino oscillations. This guide provides a comparative analysis of the experimental data and methodologies of these two landmark experiments.

## Quantitative Data Summary

The primary quantitative result from both SAGE and GALLEX was the measured rate of solar neutrino capture, expressed in Solar Neutrino Units (SNU). One SNU corresponds to one neutrino capture event per second per  $10^{36}$  target atoms. Below is a summary of the key quantitative parameters and results from both experiments.

Parameter	SAGE (Soviet-American Gallium Experiment)	GALLEX (Gallium Experiment)
Location	Baksan Neutrino Observatory, Caucasus, Russia	Laboratori Nazionali del Gran Sasso (LNGS), Italy
Overburden	~4700 meters water equivalent	~3200 meters water equivalent
Target Material	50-57 tonnes of liquid metallic gallium	30.3 tonnes of gallium in a gallium trichloride (GaCl <sub>3</sub> ) solution
Neutrino Reaction	$\nu_e + {}^{71}\text{Ga} \rightarrow {}^{71}\text{Ge} + e^-$	$\nu_e + {}^{71}\text{Ga} \rightarrow {}^{71}\text{Ge} + e^-$
Energy Threshold	233.2 keV	233.2 keV
Measured Rate (Combined Results)	70.8 +5.3/-5.2 (stat) +3.7/-3.2 (syst) SNU[1]	73.4 +7.1/-7.3 SNU (reanalyzed)[2]
Predicted Rate (Standard Solar Model)	~130 SNU	~130 SNU
Operational Period	1990 - 2001 (for the data presented)	1991 - 1997

## Experimental Protocols

Both experiments, while based on the same neutrino capture reaction, employed distinct methodologies in their target material and extraction processes.

### SAGE Experiment Protocol:

The SAGE experiment utilized liquid metallic gallium as its target. The protocol can be summarized in the following steps:

- **Exposure:** Approximately 50-57 tonnes of liquid metallic gallium were exposed to solar neutrinos for a period of about one month in large, specially designed reactors.
- **Germanium Extraction:** The handful of <sup>71</sup>Ge atoms produced via neutrino capture were chemically extracted from the bulk gallium. This was achieved by mixing the liquid gallium

with a solution of hydrochloric acid and hydrogen peroxide. The germanium, along with a stable germanium carrier, was extracted into the aqueous phase.

- **Concentration and Synthesis:** The extracted germanium was then concentrated and synthesized into germane gas ( $\text{GeH}_4$ ).
- **Counting:** The germane gas was placed in a small, low-background proportional counter. The radioactive decay of  $^{71}\text{Ge}$  (half-life of 11.43 days) via electron capture was then monitored for several months. Each detected decay event corresponded to a captured solar neutrino.

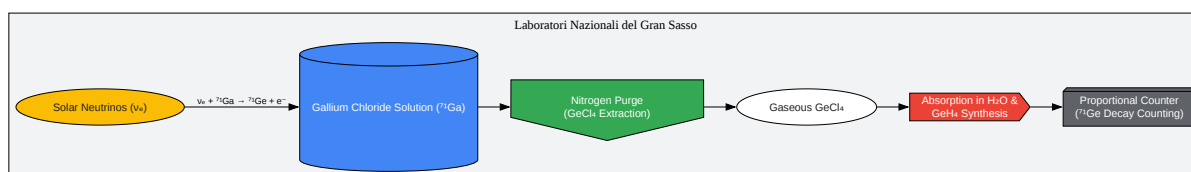
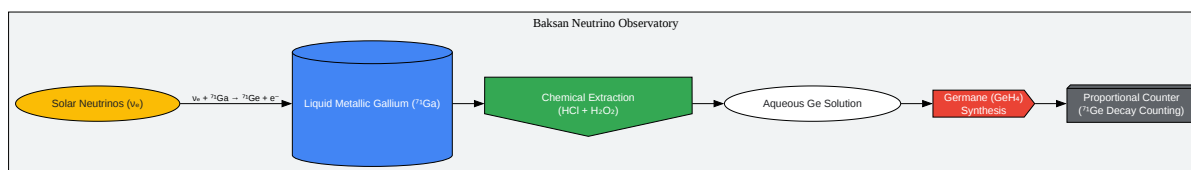
#### GALLEX Experiment Protocol:

The GALLEX experiment used an aqueous solution of gallium chloride as its target. The key steps of their protocol were:

- **Exposure:** A tank containing 101 tonnes of gallium trichloride-hydrochloric acid solution (containing 30.3 tonnes of gallium) was exposed to solar neutrinos for a period of three to four weeks.[\[3\]](#)
- **Germanium Extraction:** The volatile germanium tetrachloride ( $\text{GeCl}_4$ ) formed in the acidic solution was swept out by bubbling a large volume of nitrogen gas through the tank.
- **Absorption and Conversion:** The  $\text{GeCl}_4$  was then absorbed in water. Subsequently, it was converted to germane ( $\text{GeH}_4$ ).
- **Counting:** Similar to the SAGE experiment, the germane was introduced into a proportional counter, and the electron capture decay of  $^{71}\text{Ge}$  was counted to determine the number of captured neutrinos.[\[4\]](#)

## Visualizing the Experimental Workflows

The following diagrams illustrate the distinct experimental workflows of the SAGE and GALLEX experiments.



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